

Spectroscopic Profile of 4-Bromo-5-chloro-2-methylaniline: A Technical Guide

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Compound of Interest

Compound Name: 4-Bromo-5-chloro-2-methylaniline

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This technical guide provides a comprehensive overview of the predicted ^1H NMR and ^{13}C NMR spectral data for **4-Bromo-5-chloro-2-methylaniline**, a key intermediate in various chemical syntheses. This document is intended for researchers, scientists, and professionals in the fields of organic chemistry, medicinal chemistry, and drug development, offering a detailed analysis based on established spectroscopic principles and data from analogous compounds.

Chemical Structure and Overview

4-Bromo-5-chloro-2-methylaniline, with the molecular formula $\text{C}_7\text{H}_7\text{BrClN}$, is a substituted aromatic amine.^[1] Its structure, featuring a methyl group, an amino group, and two different halogen atoms on the benzene ring, leads to a distinct and predictable pattern in its NMR spectra. Understanding this spectral signature is crucial for reaction monitoring, quality control, and structural elucidation.

Structure:

Sample Preparation

Weigh ~5-10 mg of
4-Bromo-5-chloro-2-methylaniline

Dissolve in ~0.6-0.7 mL
of deuterated solvent
(e.g., CDCl_3 or DMSO-d_6)

Add a small amount of TMS
(tetramethylsilane) as an
internal standard (0 ppm)

Transfer the solution to
a 5 mm NMR tube

Data Acquisition

Insert the NMR tube into
the spectrometer

Lock and shim the
magnetic field

Acquire ^1H NMR spectrum
(e.g., 400 MHz, 16 scans)

Acquire ^{13}C NMR spectrum
(e.g., 100 MHz, 1024 scans)

Data Processing

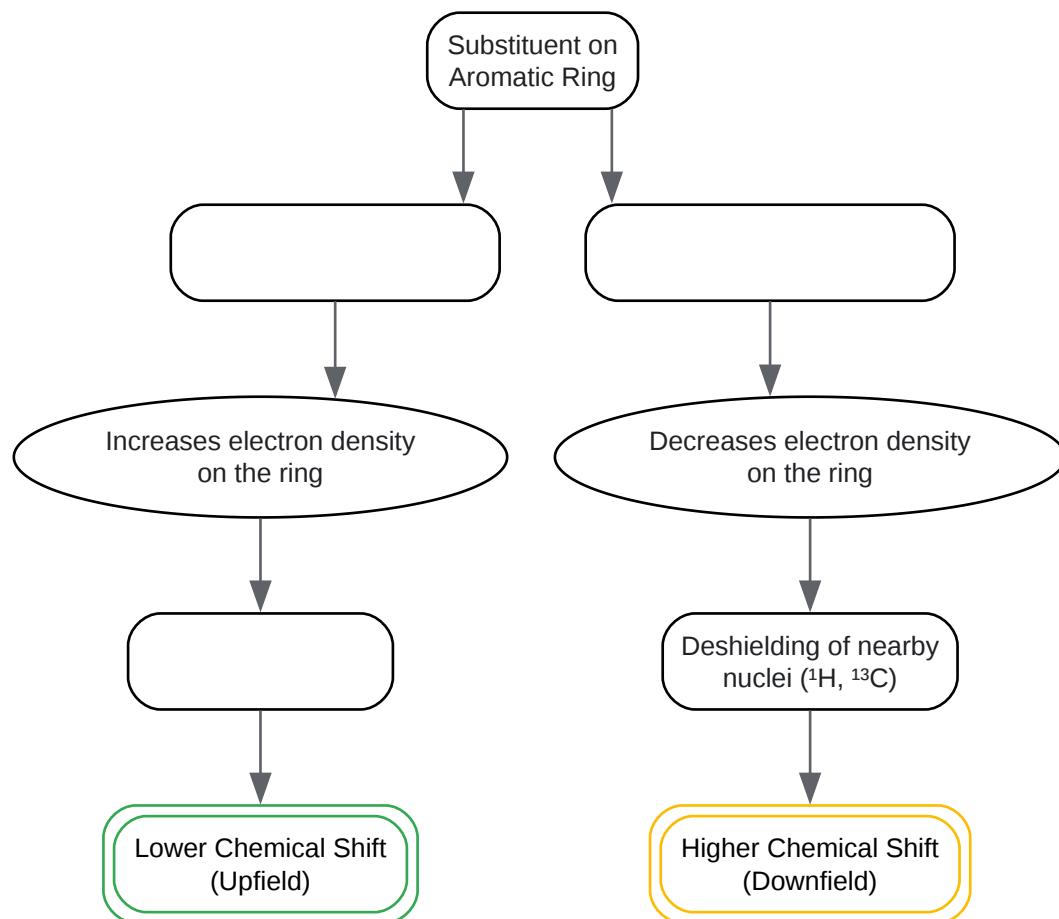
Apply Fourier transform
to the raw data (FID)

Phase correct the spectra

Calibrate the chemical shift
scale to TMS (0 ppm)

For ^1H NMR

Integrate the signals
in the ^1H NMR spectrum



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References

- 1. 4-Bromo-5-chloro-2-methylaniline | C7H7BrClN | CID 7172026 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Spectroscopic Profile of 4-Bromo-5-chloro-2-methylaniline: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1277025#1h-nmr-and-13c-nmr-spectral-data-of-4-bromo-5-chloro-2-methylaniline]

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